

Commercial Availability and Technical Guide for 3,5-Difluoropropiophenone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3,5-Difluoropropiophenone

Cat. No.: B1345727

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **3,5-Difluoropropiophenone**, a key chemical intermediate in various research and development applications, particularly in the synthesis of pharmaceutical compounds. This guide covers its commercial availability from various suppliers, detailed technical specifications, and recommended experimental protocols for its synthesis and analysis.

Commercial Availability and Suppliers

3,5-Difluoropropiophenone is readily available from a range of chemical suppliers globally, catering to both research and bulk quantity requirements. Key suppliers are located in the United States, China, and India, offering various grades and purities. When sourcing this compound, it is crucial to obtain and review the supplier's Certificate of Analysis (CoA) to ensure it meets the specific requirements of your research or manufacturing process.

Table 1: Prominent Commercial Suppliers of **3,5-Difluoropropiophenone**

Supplier Category	Exemplary Companies	Geographic Regions Served	Typical Purity	Notes
Major Chemical Suppliers	Sigma-Aldrich (Merck), Oakwood Chemical, TCI Chemicals	Global	≥97%	Offer a wide range of quantities from grams to kilograms. Comprehensive technical data and safety information are readily available.
Specialty Chemical Manufacturers	BLD Pharm, Smolecule	Global, with strong presence in Asia	≥98%	Often provide custom synthesis services and can supply larger, bulk quantities.
Regional Suppliers (India)	Simson Pharma Limited, IndiaMART vendors	India, with some international shipping	Varies (typically ≥95%)	Competitive pricing, particularly for larger quantities. Purity and documentation should be carefully verified.
Regional Suppliers (China)	ChemBK listed suppliers, ChemicalBook vendors	China, with extensive international shipping	Varies (typically ≥95%)	A large number of suppliers offering a wide range of purities and quantities. Due diligence on supplier reputation is recommended.

Technical Data

A thorough understanding of the physicochemical properties of **3,5-Difluoropropiophenone** is essential for its effective use in experimental settings. The following table summarizes key quantitative data for this compound.

Table 2: Physicochemical Properties of **3,5-Difluoropropiophenone**

Property	Value	Reference
CAS Number	135306-45-5	[1]
Molecular Formula	C ₉ H ₈ F ₂ O	[1]
Molecular Weight	170.16 g/mol	[1]
Appearance	Colorless crystalline solid or pale yellow liquid	
Melting Point	25-27 °C	[2]
Boiling Point	82 °C at 10 mmHg	[2]
Purity (typical)	≥97%	Varies by supplier
¹³ C NMR Chemical Shifts (ppm)	Available through spectral databases	[1]
Mass Spectrometry (GC-MS)	Key fragments and NIST library entry available	[1]

Experimental Protocols

The following sections provide detailed methodologies for the synthesis and analysis of **3,5-Difluoropropiophenone**. These protocols are based on established chemical principles and can be adapted to specific laboratory conditions.

Synthesis Protocol: Friedel-Crafts Acylation of 1,3-Difluorobenzene

The most common and efficient method for the synthesis of **3,5-Difluoropropiophenone** is the Friedel-Crafts acylation of 1,3-difluorobenzene using propionyl chloride in the presence of a Lewis acid catalyst, such as aluminum chloride (AlCl_3).^[3]

Materials:

- 1,3-Difluorobenzene
- Propionyl chloride
- Anhydrous Aluminum Chloride (AlCl_3)
- Dichloromethane (DCM), anhydrous
- Ice
- Hydrochloric acid (HCl), concentrated
- Saturated sodium bicarbonate (NaHCO_3) solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)

Procedure:

- Reaction Setup: In a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser with a drying tube, add anhydrous aluminum chloride (1.1 equivalents) and anhydrous dichloromethane. Cool the suspension to 0 °C in an ice bath.
- Formation of Acylium Ion: Slowly add propionyl chloride (1.0 equivalent) to the stirred suspension of AlCl_3 in DCM. Stir the mixture at 0 °C for 30 minutes to allow for the formation of the acylium ion complex.
- Acylation Reaction: Add 1,3-difluorobenzene (1.0 equivalent) dropwise to the reaction mixture via the dropping funnel, maintaining the temperature at 0 °C. After the addition is

complete, allow the reaction to stir at room temperature for 2-4 hours, or until TLC analysis indicates the consumption of the starting material.

- **Quenching:** Carefully and slowly pour the reaction mixture onto crushed ice containing concentrated hydrochloric acid. This will hydrolyze the aluminum salts and quench the reaction.
- **Work-up:** Transfer the mixture to a separatory funnel. Separate the organic layer. Extract the aqueous layer twice with dichloromethane. Combine the organic layers.
- **Washing:** Wash the combined organic layers sequentially with water, saturated sodium bicarbonate solution, and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate. Filter and concentrate the solvent under reduced pressure using a rotary evaporator.
- **Purification:** The crude product can be purified by vacuum distillation or column chromatography on silica gel using a mixture of hexane and ethyl acetate as the eluent to yield pure **3,5-Difluoropropiophenone**.

Analytical Protocols: Quality Control and Characterization

To ensure the purity and identity of the synthesized or purchased **3,5-Difluoropropiophenone**, the following analytical methods are recommended.

GC-MS is a powerful technique for assessing the purity and confirming the molecular weight of **3,5-Difluoropropiophenone**.

Table 3: Recommended GC-MS Parameters

Parameter	Recommended Setting
GC Column	HP-5MS (or equivalent 5% phenyl-methylpolysiloxane), 30 m x 0.25 mm ID, 0.25 μ m film thickness
Carrier Gas	Helium, constant flow rate of 1 mL/min
Inlet Temperature	250 °C
Injection Mode	Split (e.g., 50:1) or Splitless
Oven Program	Initial temperature of 80 °C, hold for 2 min, ramp at 10 °C/min to 280 °C, hold for 5 min
MS Interface Temp	280 °C
Ionization Mode	Electron Impact (EI), 70 eV
Mass Range	m/z 40-400

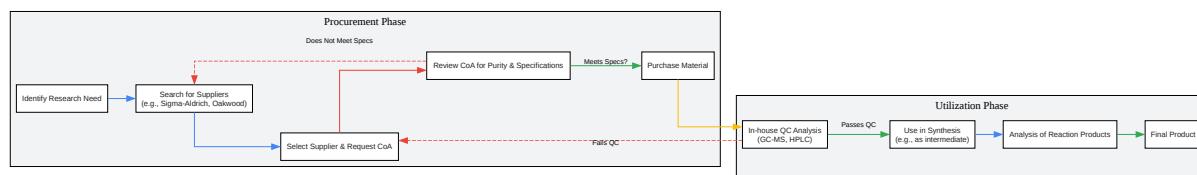
Reverse-phase HPLC is suitable for the quantitative analysis of **3,5-Difluoropropiophenone** and for monitoring reaction progress.

Table 4: Recommended RP-HPLC Parameters

Parameter	Recommended Setting
HPLC Column	C18 column (e.g., 250 x 4.6 mm, 5 μ m)
Mobile Phase	Isocratic or gradient elution with a mixture of acetonitrile and water (e.g., 60:40 v/v). ^[4] Addition of a small amount of acid (e.g., 0.1% phosphoric acid or formic acid for MS compatibility) may improve peak shape. ^[5]
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Detection	UV at 254 nm
Injection Volume	10 μ L

Visualizations

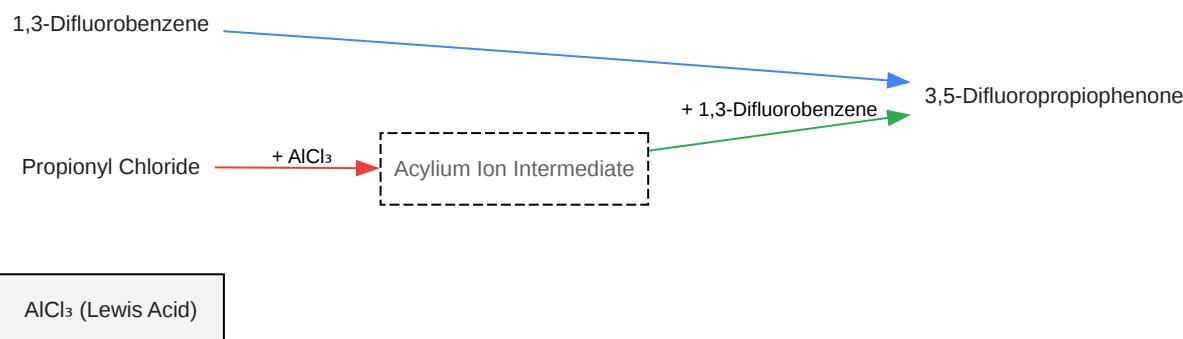
Logical Workflow for Procurement and Use of 3,5-Difluoropropiophenone



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Caption: Procurement and utilization workflow for **3,5-Difluoropropiophenone** in a research setting.

Synthetic Pathway: Friedel-Crafts Acylation



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Caption: Simplified reaction pathway for the synthesis of **3,5-Difluoropropiophenone**.

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- To cite this document: BenchChem. [Commercial Availability and Technical Guide for 3,5-Difluoropropiophenone]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1345727#commercial-availability-and-suppliers-of-3-5-difluoropropiophenone>]

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